

Nivocasan Administration for Preclinical Research: Application Notes and Protocols

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Compound of Interest

Compound Name: Nivocasan

Cat. No.: B1684664

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These application notes provide a comprehensive guide to the preclinical administration of **Nivocasan** (also known as GS-9450), a selective inhibitor of caspase-9. The following protocols are intended to serve as a starting point for in vivo studies and may require optimization based on the specific animal model and research objectives.

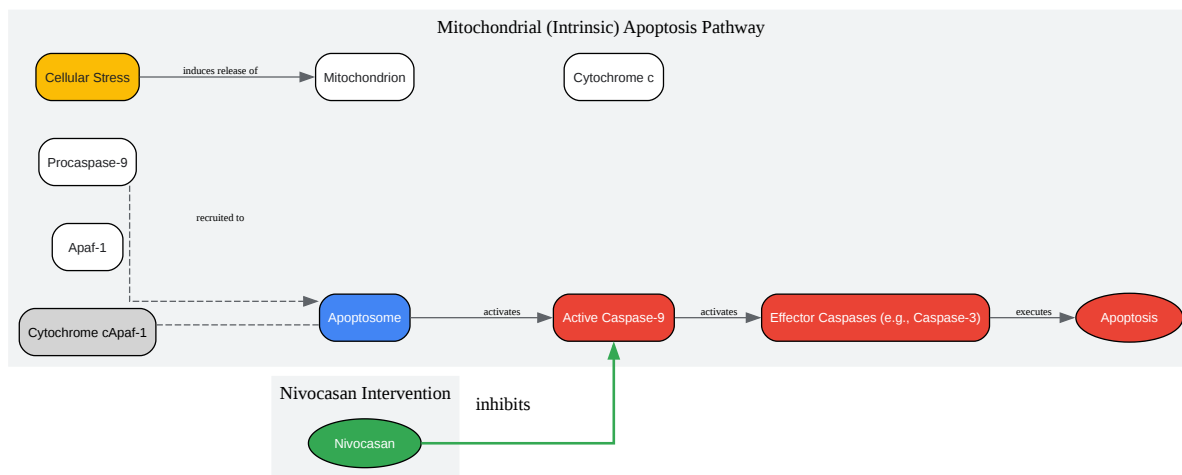
Introduction to Nivocasan

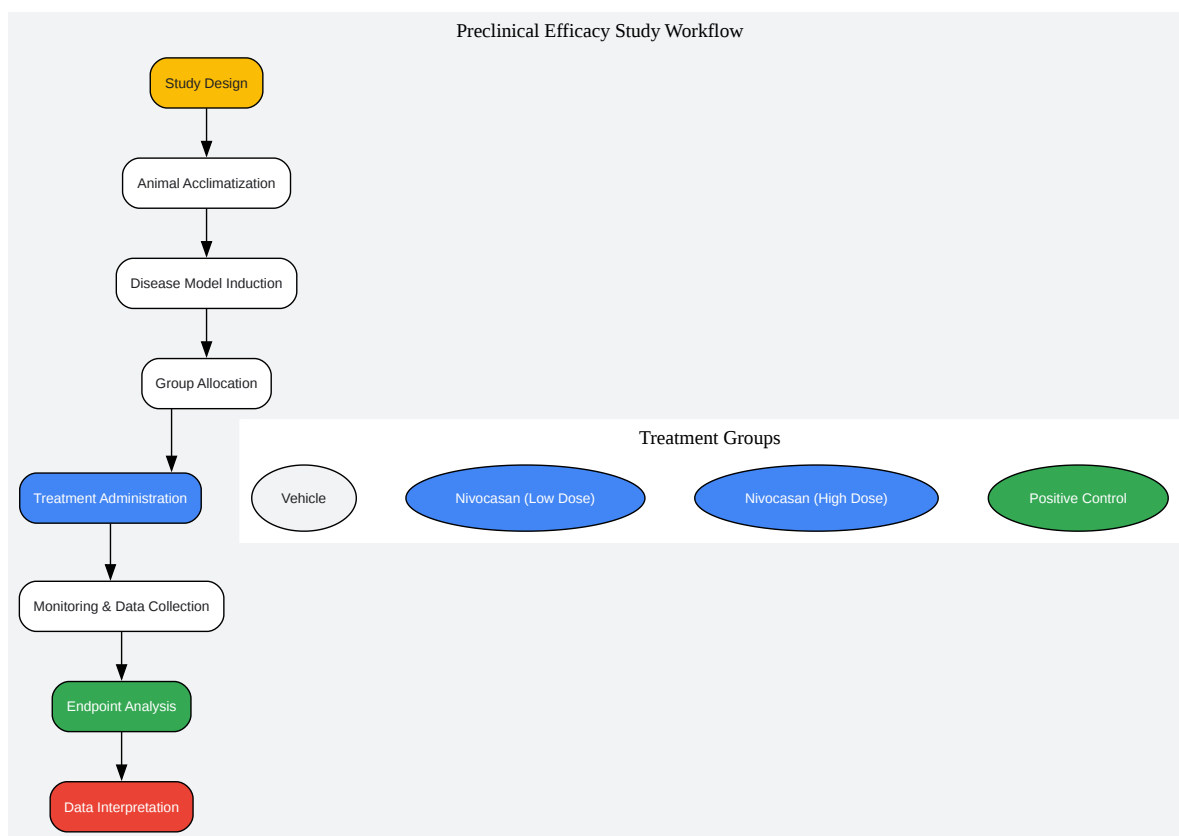
Nivocasan is a potent and selective small-molecule inhibitor of caspase-9, a key initiator caspase in the intrinsic pathway of apoptosis. By targeting caspase-9, **Nivocasan** has therapeutic potential in a range of diseases where excessive apoptosis is a contributing factor, including liver diseases, neurodegenerative disorders, and certain inflammatory conditions. Preclinical studies are essential to evaluate the efficacy, pharmacokinetics, and safety of **Nivocasan** in various disease models.

Mechanism of Action: Caspase-9 Inhibition

Nivocasan exerts its therapeutic effect by binding to and inhibiting the activity of caspase-9. In the intrinsic apoptotic pathway, cellular stress leads to the release of cytochrome c from the mitochondria. Cytochrome c then binds to Apoptotic protease-activating factor 1 (Apaf-1), which oligomerizes to form the apoptosome. The apoptosome recruits and activates procaspase-9, initiating a caspase cascade that culminates in cell death. **Nivocasan** intervenes at this critical

step, preventing the activation of downstream effector caspases and thereby inhibiting apoptosis.





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